

Application Note: Quantitative Analysis of D-erythro-sphingosyl phosphoinositol by LC-MS/MS

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Compound of Interest

Compound Name: *D-erythro-sphingosyl phosphoinositol*

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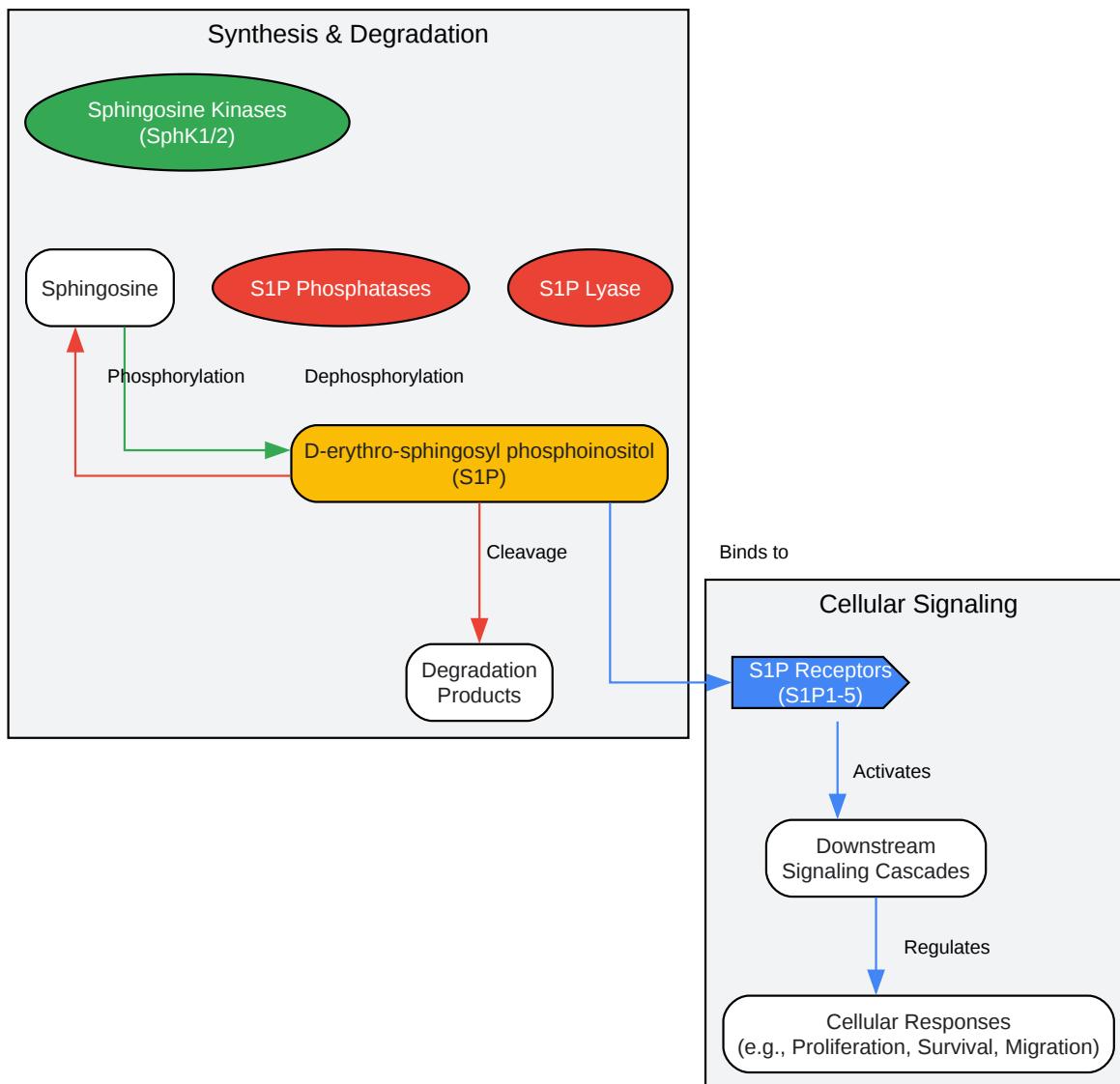
Introduction

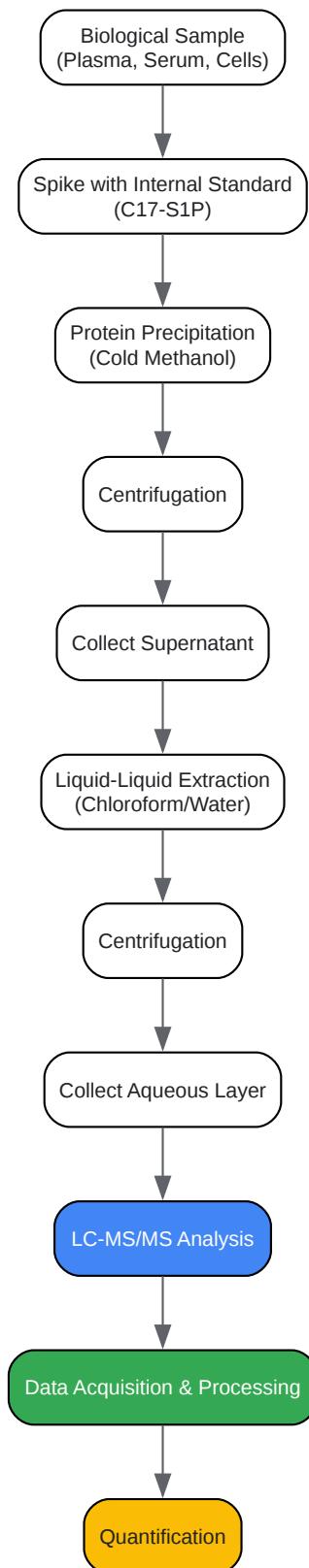
D-erythro-sphingosyl phosphoinositol, also known as sphingosine-1-phosphate (S1P), is a bioactive signaling lipid involved in a multitude of cellular processes, including cell growth, proliferation, survival, and migration.^{[1][2]} Its role in various physiological and pathological conditions, such as cancer, inflammation, and autoimmune diseases, has made it a significant target for drug discovery and development.^{[3][4]} Accurate and robust quantification of S1P in biological matrices is crucial for understanding its function and for the development of novel therapeutics. This application note provides a detailed protocol for the sensitive and specific quantification of **D-erythro-sphingosyl phosphoinositol** using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a powerful analytical technique for sphingolipid analysis.^{[5][6]} ^[7]

Signaling Pathway of Sphingosine-1-Phosphate (S1P)

S1P is generated from sphingosine through the action of sphingosine kinases (SphK1 and SphK2).^[2] It can be dephosphorylated back to sphingosine by S1P phosphatases or irreversibly cleaved by S1P lyase.^{[3][8]} S1P exerts its effects by binding to a family of five G

protein-coupled receptors (GPCRs), designated S1P1-5, on the cell surface, initiating downstream signaling cascades that regulate diverse cellular functions.^{[3][8]} The balance between intracellular levels of S1P and its precursor, ceramide, is often referred to as the "sphingolipid rheostat" and is critical in determining cell fate.





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References

- 1. Sphingolipid signaling pathway - Signal transduction - Immunoway [immunoway.com]
- 2. cusabio.com [cusabio.com]
- 3. Emerging biology of sphingosine-1-phosphate: its role in pathogenesis and therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Mass Spectrometry Detects Sphingolipid Metabolites for Discovery of New Strategy for Cancer Therapy from the Aspect of Programmed Cell Death - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Sphingolipidomics: High-throughput, structure-specific, and quantitative analysis of sphingolipids by liquid chromatography tandem mass spectrometry: Abstract, Citation (BibTeX) & Reference | Bohrium [bohrium.com]
- 6. Sphingolipidomics: high-throughput, structure-specific, and quantitative analysis of sphingolipids by liquid chromatography tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. A rapid and quantitative LC-MS/MS method to profile sphingolipids - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
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